

Application Notes and Protocols for Indium-115 in Cryogenic Calorimeter Experiments

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Compound of Interest

Compound Name: Indium-115

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **Indium-115** in cryogenic calorimeter experiments. The content is designed to guide researchers in understanding the principles, experimental setup, and protocols for conducting high-precision measurements of the beta decay spectrum of **Indium-115**.

Introduction to Indium-115 and Cryogenic Calorimetry

Indium-115 (

$^{115}_{49}\text{In}$

) is a primordial nuclide with a natural abundance of approximately 95.7%.^[1] It undergoes a 4th forbidden non-unique beta decay to Tin-115 (

$^{115}_{50}\text{Sn}$

) with an extremely long half-life of 4.41×10^{14} years.^{[1][2]} This slow decay makes it an excellent candidate for precision measurements that can test and refine nuclear structure models. Such validation is crucial for other rare event searches, including the search for neutrinoless double beta decay, a process that, if observed, would have profound implications for neutrino physics.

Cryogenic calorimeters, also known as bolometers, are highly sensitive detectors that operate at temperatures close to absolute zero (typically in the millikelvin range). At these low temperatures, the heat capacity of the detector's absorber crystal is extremely small. Consequently, the energy deposited by a single particle interaction, such as a beta decay event, results in a measurable temperature increase. This temperature change is then read out by a sensitive thermometer, often a transition-edge sensor (TES). The key advantages of cryogenic calorimeters are their excellent energy resolution and the flexibility in the choice of absorber material, allowing the detector to be the source of the events of interest.

Recent advancements in cryogenic calorimetry have enabled highly precise measurements of the

¹¹⁵In

in its beta decay spectrum. Projects like the Array of Cryogenic Calorimeters to Evaluate Spectral Shapes (ACCESS) are at the forefront of this research, utilizing indium-containing crystals as the core of their detectors.^{[3][4]}

Properties of Indium-115

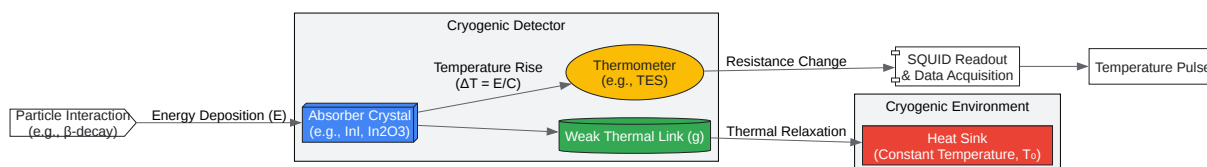
A summary of the key nuclear properties of **Indium-115** is presented in the table below.

Property	Value
Natural Abundance	95.719(52) % ^[2]
Half-Life ($T_{1/2}$)	$4.41(25) \times 10^{14}$ years ^[2]
Decay Mode	β^-
Daughter Nuclide	¹¹⁵ Sn ^[2]
Beta Decay Energy (Q-value)	495.886 ± 3.761 keV ^[5]
Spin and Parity	$9/2^+$ ^[2]

Principle of Cryogenic Calorimetry

The fundamental principle of a cryogenic calorimeter is to measure the energy of an interacting particle by detecting the temperature rise in an absorber material. The basic components and

workflow are illustrated in the diagram below.



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Caption: Principle of a cryogenic calorimeter.

An energetic particle interacting within the absorber crystal deposits energy, leading to a temperature increase. This temperature change is measured by a highly sensitive thermometer. The absorber is weakly coupled to a heat sink at a constant base temperature, allowing it to cool back down after an event.

Experimental Protocols

The following sections outline the generalized protocols for conducting an experiment to measure the beta decay spectrum of

¹¹⁵In

using a cryogenic calorimeter.

Crystal Preparation and Detector Assembly

The choice of an indium-containing crystal is critical as it serves as both the source of the

¹¹⁵In

decays and the absorber for the emitted beta particles. Crystals such as Indium Iodide (InI) and Indium Oxide (In₂O₃) have been successfully used.

Protocol:

- **Crystal Growth:** High-purity, single crystals of the chosen indium compound are grown. For example, the Low-Thermal-Gradient Czochralski technique can be employed to produce large, high-quality crystals with low internal radioactivity.
- **Crystal Cutting and Polishing:** The grown crystal is cut to the desired dimensions (e.g., a cube with sides of a few centimeters). The surfaces are then polished to an optical grade to ensure consistent detector performance.
- **Thermometer Coupling:** A Neutron Transmutation Doped (NTD) thermistor or a Transition-Edge Sensor (TES) is attached to the crystal. This is a critical step that requires a robust and reproducible thermal and mechanical connection. A common method is to use an epoxy resin or a thin layer of grease to ensure good thermal contact.
- **Heater Installation:** A small heater is often attached to the crystal to allow for periodic energy calibration and to correct for thermal drifts.
- **Detector Mounting:** The assembled crystal-thermometer unit is mounted in a holder, typically made of a low-radioactivity material like copper. The holder provides the weak thermal link to the cryostat's cold plate.

Cryostat Operation and Detector Cooling

The experiment is housed within a dilution refrigerator to achieve the necessary operating temperatures in the millikelvin range.

Protocol:

- **System Preparation:** The detector array is installed in the experimental chamber of the dilution refrigerator. The system is then sealed and a vacuum is established.
- **Pre-cooling:** The system is pre-cooled using liquid nitrogen (to 77 K) and then liquid helium (to 4.2 K).
- **Dilution Refrigerator Operation:** The dilution refrigerator is started to cool the detector stage to its base temperature, typically around 10 mK.

- **Temperature Stabilization:** The temperature of the detector stage is actively stabilized using a PID controller connected to a heater on the cold plate. Stable operating temperatures are crucial for high-resolution measurements.

Data Acquisition and Processing

The small electrical signals from the thermometers are amplified and digitized for analysis.

Protocol:

- **Signal Amplification:** The resistance change in the thermometer is typically measured using a SQUID (Superconducting Quantum Interference Device) based readout circuit for low-noise amplification.
- **Digitization:** The amplified signals (pulses) are digitized using a high-resolution analog-to-digital converter (ADC). A sufficiently long time window is recorded for each pulse to capture the full rise and decay profile.
- **Triggering:** A software or hardware trigger is implemented to identify potential particle interaction events based on the pulse amplitude or shape.
- **Data Storage:** The digitized waveforms of the triggered events are stored for offline analysis.

Calibration and Data Analysis

Energy calibration is essential to convert the measured pulse heights into an energy spectrum.

Protocol:

- **Energy Calibration:** Calibration is performed by exposing the detector to radioactive sources with well-known gamma-ray energies (e.g., ^{57}Co , ^{241}Am). The positions of the photopeaks in the measured spectrum are used to establish a relationship between pulse height and energy.
- **Pulse Shape Analysis:** The shape of each pulse is analyzed to discriminate between signal and noise, and potentially to identify different types of particle interactions. The rise time and decay time of the pulses are key parameters in this analysis.

- **Spectrum Generation:** An energy spectrum is constructed by creating a histogram of the energies of all valid events.
- **Background Subtraction:** A background model is developed based on measurements with a "dummy" detector (without

115115

In) or from simulations. This background is then subtracted from the measured spectrum to obtain the pure

115115

In beta decay spectrum.

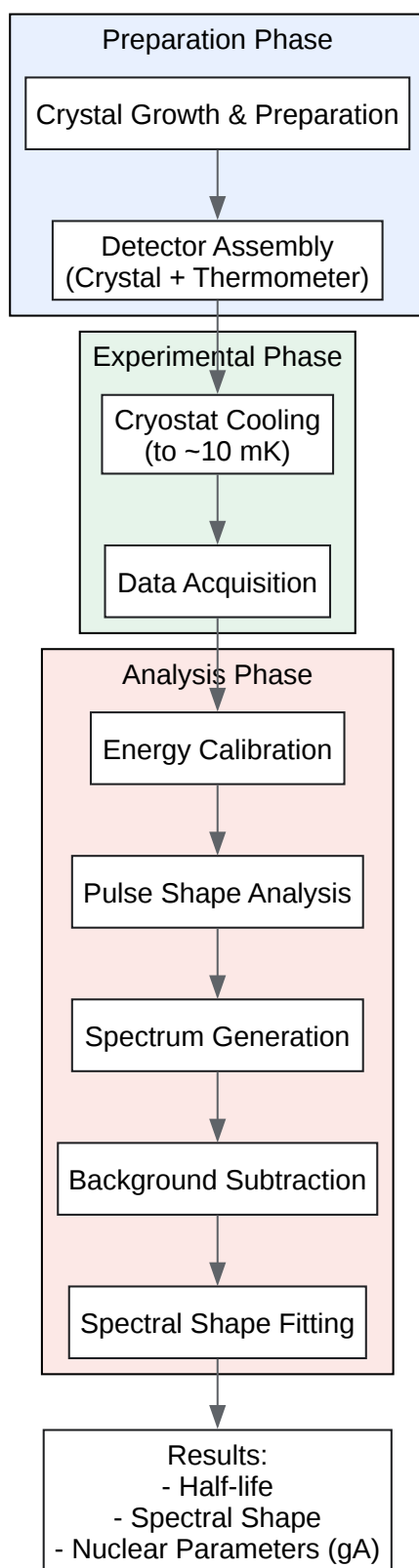
- **Spectral Shape Analysis:** The resulting spectrum is compared to theoretical models of the

115115

In beta decay. This comparison can be used to determine fundamental nuclear physics parameters, such as the value of the axial-vector coupling constant (g_a).

Experimental Workflow

The overall workflow for an **Indium-115** cryogenic calorimeter experiment is depicted in the following diagram.



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Caption: Experimental workflow for

115115

In cryogenic calorimetry.

Summary of Experimental Data

The following table summarizes key parameters from recent **Indium-115** cryogenic calorimeter experiments.

Parameter	LiInSe ₂ Experiment	InI Experiment (ACCESS)	In ₂ O ₃ Experiment (ACCESS)
Crystal Mass	Not Specified	~ grams	~ grams
Operating Temperature	Near absolute zero	~10 mK	~10 mK
Thermometer	Not Specified	NTD Thermistor	NTD Thermistor
Energy Resolution	High	High	High
Key Finding	Precise measurement of the 115115 In decay rate.[6]	Simultaneous measurement of half-life and spectral shape.	Feasibility study for spectral shape measurement.[3]

Note: Specific quantitative values for parameters like crystal mass and energy resolution are often experiment-specific and may not be publicly available in all cases.

Conclusion

The use of **Indium-115** in cryogenic calorimeters represents a powerful technique for probing fundamental nuclear physics. The ultra-low operating temperatures and the high energy resolution of these detectors allow for unprecedentedly precise measurements of the beta decay spectrum of

115115

In. The data obtained from these experiments provide stringent tests of nuclear models, which are essential for advancing our understanding of nuclear structure and for interpreting the results of next-generation neutrinoless double beta decay searches. The protocols and information provided in these notes serve as a guide for researchers entering this exciting and impactful field.

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